

Application Note: Quantification of Parishin B using High-Performance Liquid Chromatography (HPLC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Parishin B*

Cat. No.: *B15612673*

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Abstract

This application note details a robust and accurate High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Parishin B**, a significant bioactive compound found in *Gastrodia elata*. The described method is suitable for quality control, pharmacokinetic studies, and other research applications requiring precise measurement of **Parishin B** in various sample matrices.

Introduction

Parishin B is a phenolic glycoside and a key active component of the traditional Chinese medicine Tianma (*Gastrodia elata* Blume). It has garnered significant interest for its potential neuroprotective and antioxidant properties. Accurate quantification of **Parishin B** is crucial for the standardization of herbal extracts, formulation development, and in vitro and in vivo pharmacological studies. This document provides a detailed protocol for a reversed-phase HPLC method that offers excellent sensitivity, and reproducibility for the quantification of **Parishin B**.

Chemical Properties of Parishin B

A thorough understanding of the physicochemical properties of **Parishin B** is essential for developing a successful analytical method.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₄₀ O ₁₉	[1]
Molecular Weight	728.65 g/mol	[2]
Appearance	White to off-white solid	[2]
Solubility	Soluble in DMSO (≥ 50 mg/mL), Water (≥ 50 mg/mL, with sonication), Ethanol, Methanol, and Pyridine.	[2][3]
Storage	Store at 4°C, protected from light. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[2]

Experimental Protocol

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Chromatography Column: Cosmosil 5C18-AR, 5 µm, 4.6 x 250 mm (or equivalent C18 column).
- Chemicals and Reagents:
 - **Parishin B** reference standard (≥98% purity)
 - Methanol (HPLC grade)
 - Phosphoric acid (analytical grade)
 - Water (HPLC grade, filtered and degassed)
- Sample Preparation:

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Parishin B** reference standard and dissolve in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 100 µg/mL to 800 µg/mL.
- Sample Solution: The preparation of the sample solution will depend on the matrix. For powdered *Gastrodia elata*, an extraction with methanol followed by filtration through a 0.45 µm syringe filter is recommended.

Chromatographic Conditions

The following HPLC parameters are recommended for the quantification of **Parishin B**:

Parameter	Condition
Column	Cosmosil 5C18-AR, 5 µm, 4.6 x 250 mm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Methanol
Gradient Elution	A gradient program is employed for optimal separation. A typical starting point would be a linear gradient from 10% to 90% Mobile Phase B over 30 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	220 nm and 270 nm (based on UV absorbance of similar phenolic compounds)
Injection Volume	10 µL

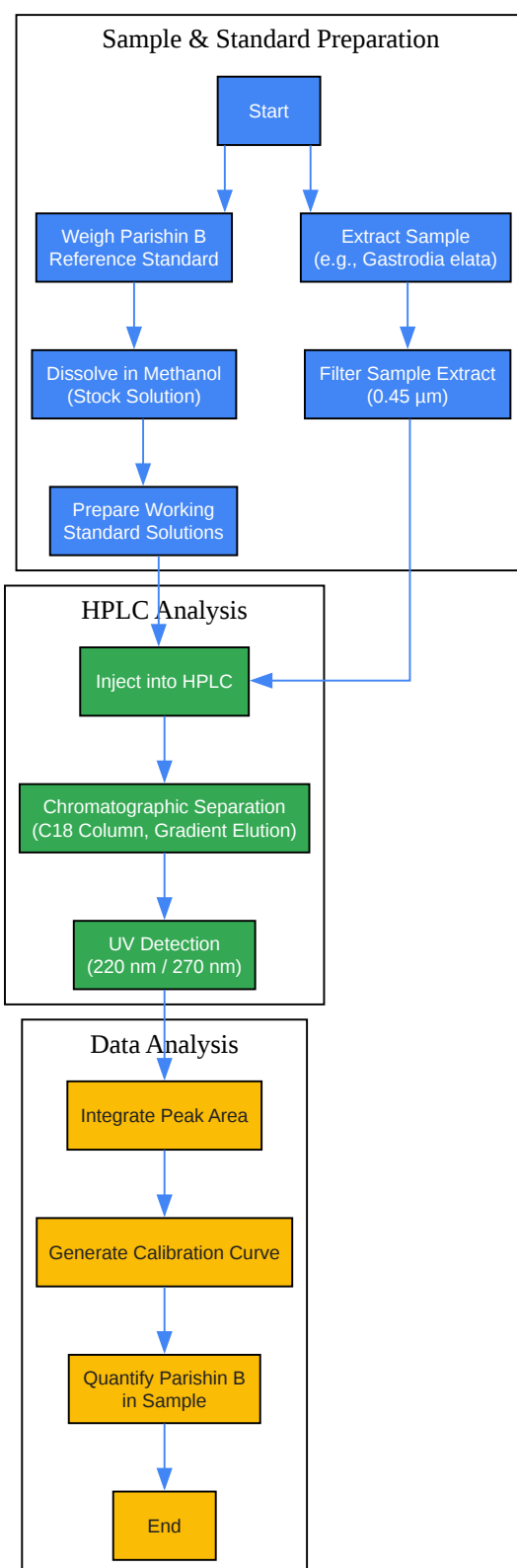
Method Validation Parameters

For robust and reliable quantification, the following method validation parameters should be assessed:

Parameter	Typical Acceptance Criteria
Linearity	Correlation coefficient (r^2) ≥ 0.999
Precision (RSD%)	Intraday: < 2%; Interday: < 3%
Accuracy (Recovery %)	98% - 102%
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3
Limit of Quantification (LOQ)	Signal-to-Noise Ratio ≥ 10

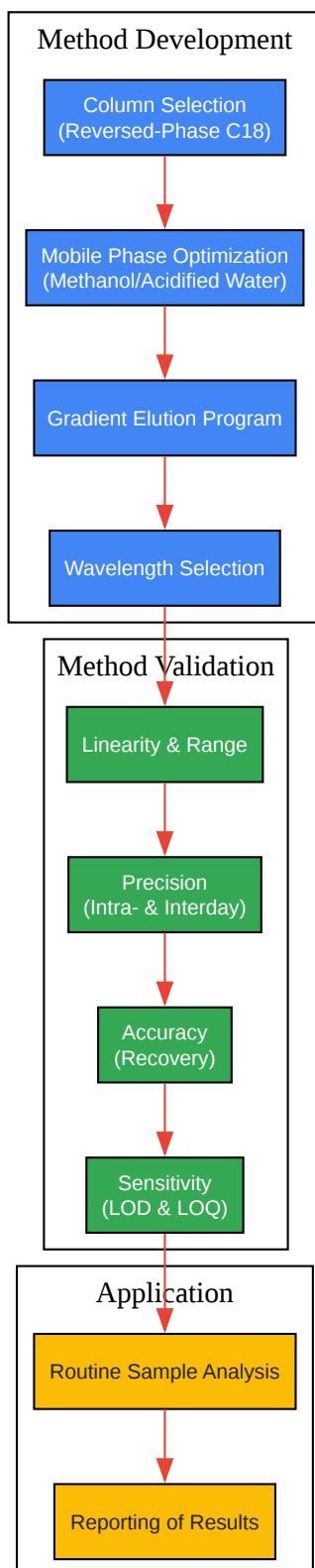
A study on the determination of **Parishin B** in *Gastrodiae Rhizoma* reported a linear calibration range of 120-760 $\mu\text{g/mL}$ with a correlation coefficient of 0.9831. The recoveries for **Parishin B** were found to be $102.8 \pm 2.7\%$. The relative standard deviations for intraday and interday analyses were between 0.73-2.11% and 0.67-3.56%, respectively[4].

Visualizations



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Caption: Experimental workflow for the quantification of **Parishin B** by HPLC.



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Email: info@benchchem.com